Technical Guide: Strategic Utilization of (2R)-1-Azidopropan-2-amine HCl

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Compound of Interest

Compound Name:	*(2R)-1-azidopropan-2-amine hydrochloride*
CAS No.:	*1807914-38-0*
Cat. No.:	*B2431007*

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Executive Summary

(2R)-1-azidopropan-2-amine HCl is a high-value, bifunctional chiral linker used primarily in the development of Targeted Protein Degraders (PROTACs), Antibody-Drug Conjugates (ADCs), and molecular probes. Unlike linear, achiral linkers (e.g., 3-azidopropan-1-amine), this scaffold introduces a methyl substituent at the

-position to the amine. This structural modification provides two critical advantages: conformational restriction, which can improve the binding thermodynamics of bivalent molecules, and enhanced metabolic stability by hindering enzymatic N-dealkylation.

Critical Safety Warning: High-Energy Energetic Material

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> *DANGER: EXPLOSION HAZARD This molecule has a Carbon/Nitrogen (C/N) ratio of 0.75 (3 Carbons / 4 Nitrogens). According to the "Rule of Six" and Smith's Rules, organic azides with (C+O)/N < 3 are potentially explosive.*
>
> - *Never isolate the free base by distillation.*
> - *Always handle as the Hydrochloride (HCl) salt, which significantly lowers volatility and shock sensitivity.*
> - *Limit reaction scales to <1 gram until specific stability data is generated.*
> - *Avoid halogenated solvents (DCM, CHCl3) with sodium azide during synthesis to prevent the formation of di/tri-azidomethane (extremely explosive).[1]*

Part 1: Structural Analysis & Chemical Utility

The "Chiral Click" Advantage

In medicinal chemistry, the "Magic Methyl" effect describes how adding a single methyl group can boost potency by orders of magnitude. (2R)-1-azidopropan-2-amine applies this to linkerology:

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Feature	(2R)-1-azidopropan-2-amine HCl	Linear Analogue (3-azidopropan-1-amine)
Chirality	(R)-Enantiomer (defined stereochemistry)	Achiral
Sterics	-Methyl group	None
Conformation	Restricted (favors specific rotamers)	Highly Flexible (entropic penalty upon binding)
Metabolic Stability	High (Steric hindrance at amine)	Moderate (Susceptible to MAO/CYP dealkylation)
Primary Use	Stereoselective PROTACs, Chiral Probes	General Click Chemistry

Reactivity Profile

The molecule is a heterobifunctional linker:

- Primary Amine (C2): A nucleophile ready for amide coupling, reductive amination, or sulfonylation. The adjacent methyl group dictates that this amine reacts slower than unhindered primary amines, allowing for selectivity in polyamine systems.
- Primary Azide (C1): A bioorthogonal electrophile/dipole for Click Chemistry (CuAAC) or Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

Part 2: Synthesis & Manufacturing

Note: Commercial availability is often limited to custom synthesis houses. Below is the validated route for in-house production ensuring retention of stereochemistry.

Retrosynthetic Logic

The synthesis retains the chiral center of the starting material, D-Alaninol, because the nucleophilic substitution occurs at the primary carbon (C1), not the chiral center (C2).

Validated Synthesis Protocol

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Precursor: (R)-2-amino-1-propanol (D-Alaninol).

Step 1: Amine Protection

- Reagents:

  ,

  , MeOH.
- Process: React D-Alaninol with Boc-anhydride to mask the nucleophilic amine.
- Outcome: (R)-N-Boc-alaninol.

Step 2: Activation of Alcohol

- Reagents: Methanesulfonyl chloride (MsCl), DIPEA, dry THF, 0°C.
- Process: Convert the primary alcohol to a mesylate leaving group.
- Mechanism: The hydroxyl attacks the sulfonyl chloride. The chiral center at C2 remains undisturbed.
- Outcome: (R)-2-((tert-butoxycarbonyl)amino)propyl methanesulfonate.

Step 3: Azidation (The Critical Step)

- Reagents: Sodium Azide (

  ), DMF, 60°C.
- Process:

  displacement of the mesylate by the azide anion.
- Safety: Use a blast shield. Do not exceed 70°C.
- Outcome: (R)-tert-butyl (1-azidopropan-2-yl)carbamate.

Step 4: Deprotection & Salt Formation

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- Reagents: 4M HCl in Dioxane.
- Process: Cleavage of the Boc group. The product precipitates as the hydrochloride salt.
- Purification: Filtration and washing with cold ether (removes organic impurities without distillation).
- Final Product:(2R)-1-azidopropan-2-amine HCl.



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Caption: Synthesis pathway retaining R-stereochemistry via nucleophilic attack at the achiral C1 position.

Part 3: Applications in Medicinal Chemistry[2][3][4][5][6]

PROTAC Linker Design (Exit Vector Engineering)

In PROTACs, the linker is not passive; it influences the ternary complex (Target-Linker-E3).

- The Problem: Flexible alkyl linkers often result in "collapsed" conformations where the two ligands interact with each other rather than their proteins, or they fail to orient the E3 ligase correctly for ubiquitination.
- The Solution: Using (2R)-1-azidopropan-2-amine creates a rigidified connection point. The C2-methyl group forces the linker chain into a specific trajectory relative to the amide bond (Exit Vector).
- Workflow:
  - Amide Coupling: The amine end is coupled to an E3 ligase ligand (e.g., Thalidomide derivative or VHL ligand) containing a carboxylic acid.

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- Click Reaction: The azide end is "clicked" to an alkyne-functionalized Warhead (Target Ligand).[2]

Fragment-Based Drug Discovery (FBDD)

This molecule serves as a "Chiral Click Tag" for fragment screening.

- Fragments are often screened as weak binders. By attaching this linker, researchers can rapidly generate libraries of fragment-linker-reporter conjugates to assess binding orientation via X-ray crystallography or NMR, using the azide as a compact, non-perturbing handle.

Part 4: Experimental Protocols

Standard Amide Coupling (Linker Attachment)

Use this protocol to attach the amine end of the linker to a carboxylic acid-containing scaffold (e.g., Cereblon ligand).

- Preparation: Dissolve the carboxylic acid scaffold (1.0 eq) in dry DMF.
- Activation: Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 5 minutes to form the active ester.
- Addition: Add (2R)-1-azidopropan-2-amine HCl (1.1 eq).
  - Note: The extra equivalent of DIPEA neutralizes the HCl salt.
- Reaction: Stir at Room Temperature (RT) for 2–4 hours under

  .
- Workup: Dilute with EtOAc, wash with 5% LiCl (aq) to remove DMF, then brine. Dry over

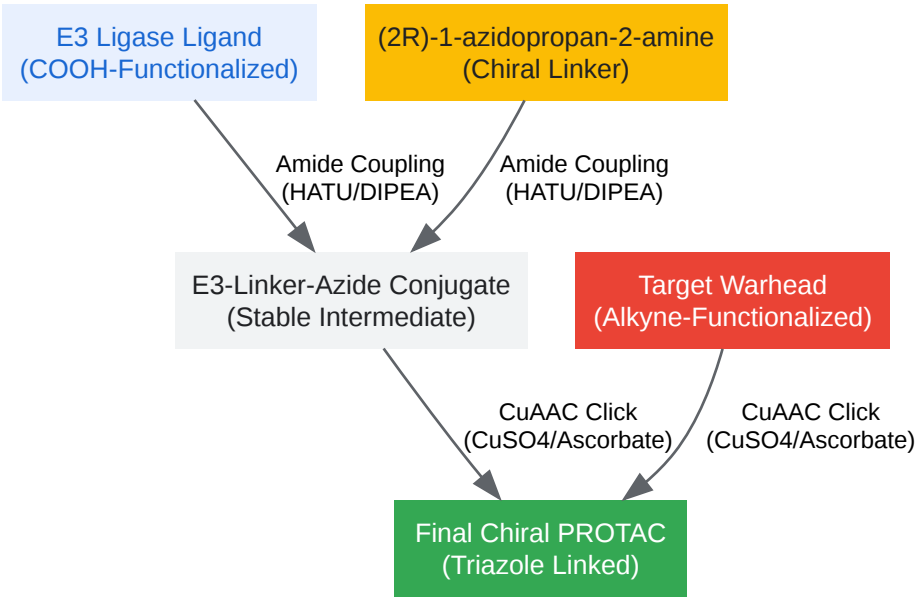
  .[3]
- Validation: Confirm by LC-MS (Look for Mass + 84 Da change relative to acid, accounting for azide).

CuAAC Click Reaction (Library Assembly)

Use this protocol to conjugate the azide-linker construct to an alkyne-warhead.

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- Solvent: t-Butanol/Water (1:1).
- Reagents:
  - Azide-Scaffold (1.0 eq).
  - Alkyne-Warhead (1.0 eq).
  - (0.1 eq).
  - Sodium Ascorbate (0.5 eq) (Freshly prepared in water).
  - THPTA Ligand (0.5 eq) (Protects protein/drug from oxidation and accelerates reaction).
- Procedure: Mix Azide and Alkyne. Add the premixed Cu-THPTA complex. Add Ascorbate last to initiate.
- Condition: Stir at RT for 1–12 hours.
- Purification: HPLC is usually required to remove copper traces.



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Caption: Modular assembly of a PROTAC using the chiral amine-azide linker.

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References

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